

An In-depth Technical Guide to the Safe Handling of 2-Bromobutane-d5

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Compound of Interest

Compound Name: 2-Bromobutane-d5

Cat. No.: B15290050

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Bromobutane-d5**, a deuterated analog of 2-bromobutane. While the toxicological and chemical properties are largely expected to parallel those of its non-deuterated counterpart, this document outlines the specific known data for the deuterated compound where available and otherwise provides guidance based on the well-documented properties of 2-bromobutane. This information is essential for mitigating risks in a laboratory or drug development setting.

Hazard Identification

2-Bromobutane-d5 is classified as a highly flammable liquid and vapor.^{[1][2][3][4][5][6]} It can cause skin and eye irritation, and may cause drowsiness or dizziness.^{[1][4][5][7]} In high concentrations, vapors may be narcotic.^{[8][9][10]}

GHS Classification:

- Flammable Liquids: Category 2^{[1][3][4][6]}
- Skin Corrosion/Irritation: Category 1C (Causes severe skin burns and eye damage)^[3]
- Serious Eye Damage/Eye Irritation: Category 1^[3]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause drowsiness or dizziness)^{[1][4]}

- Hazardous to the Aquatic Environment, Chronic Hazard: Category 3 (Harmful to aquatic life with long lasting effects)[3][4]

Hazard Statements:

- H225: Highly flammable liquid and vapor.[1][3][6]
- H314: Causes severe skin burns and eye damage.[3]
- H336: May cause drowsiness or dizziness.[1]
- H412: Harmful to aquatic life with long lasting effects.[3]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of 2-Bromobutane. Data for the deuterated form (d5) is sparse; therefore, properties of the non-deuterated form are provided as a close approximation.

Property	Value
Molecular Formula	C4D5H4Br
Molecular Weight	142.05 g/mol (calculated for d5)
Appearance	Colorless to pale-yellow liquid.[8][9]
Odor	Pleasant odor.[1][8][9]
Boiling Point	91 °C / 195.8 °F @ 760 mmHg.[11][12]
Melting Point	-112 °C / -169.6 °F.[11][12]
Flash Point	21 °C / 69.8 °F.[1][2][11]
Density	1.255 g/mL at 25 °C.[9]
Vapor Pressure	70 mbar @ 20 °C.[11]
Vapor Density	4.7 (Air = 1).[11]
Solubility	Insoluble in water; soluble in alcohol, acetone, and ether.[1][8]
Autoignition Temperature	265 °C / 509 °F.[11]

Handling and Storage

Proper handling and storage are crucial to ensure safety.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][7]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][6][7]
- Use only non-sparking tools.[1]
- Ground and bond containers and receiving equipment to prevent static discharge.[1]
- Avoid contact with skin, eyes, and clothing.[7]

- Do not breathe vapors or mists.[\[1\]](#)[\[2\]](#)
- Wear appropriate personal protective equipment (see Section 4).

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, and metals.[\[7\]](#)[\[11\]](#)
- Store in a flammable liquids storage cabinet.

Exposure Controls and Personal Protection

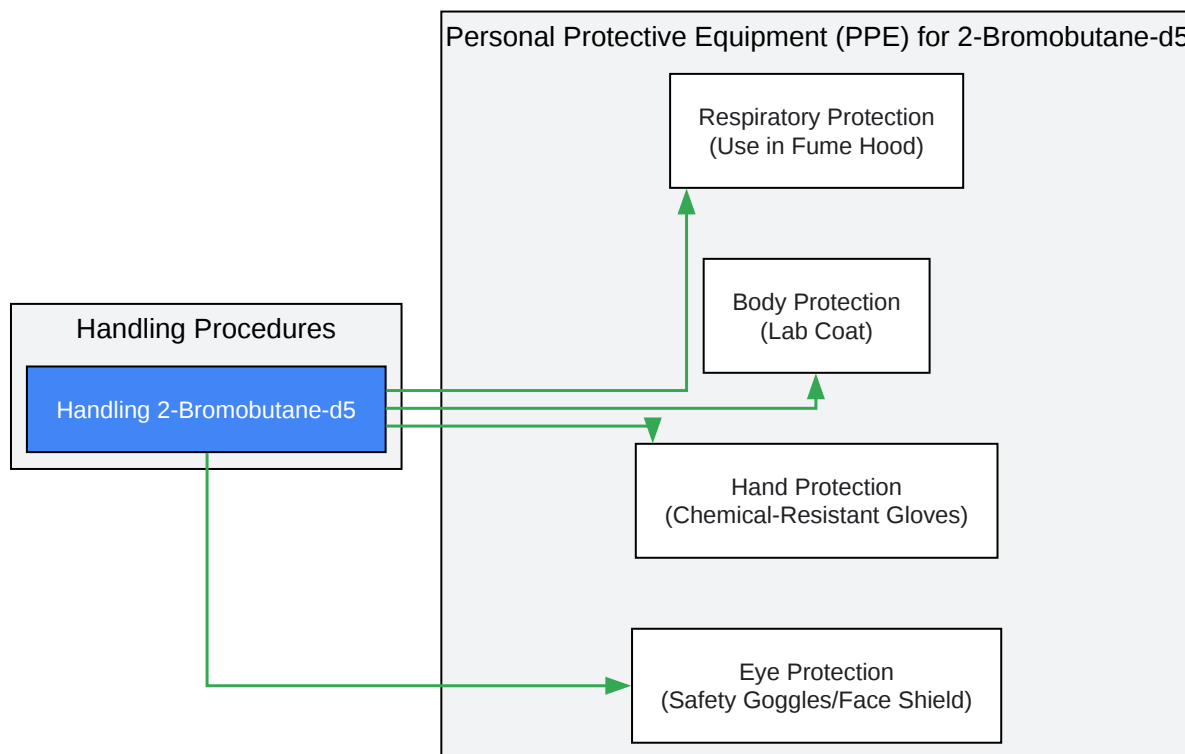
Engineering Controls:

- Use of a chemical fume hood is recommended for all handling procedures.
- Ensure eyewash stations and safety showers are readily accessible.[\[11\]](#)

Personal Protective Equipment (PPE):

PPE Type	Specifications
Eye/Face Protection	Chemical safety goggles or a face shield. [7] [11]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and closed-toe shoes. [1] [7] [13]
Respiratory Protection	Not typically required with adequate ventilation. If ventilation is insufficient, use a NIOSH-approved respirator with an organic vapor cartridge. [7] [13]

A visual guide for the selection of appropriate Personal Protective Equipment (PPE) is provided below.



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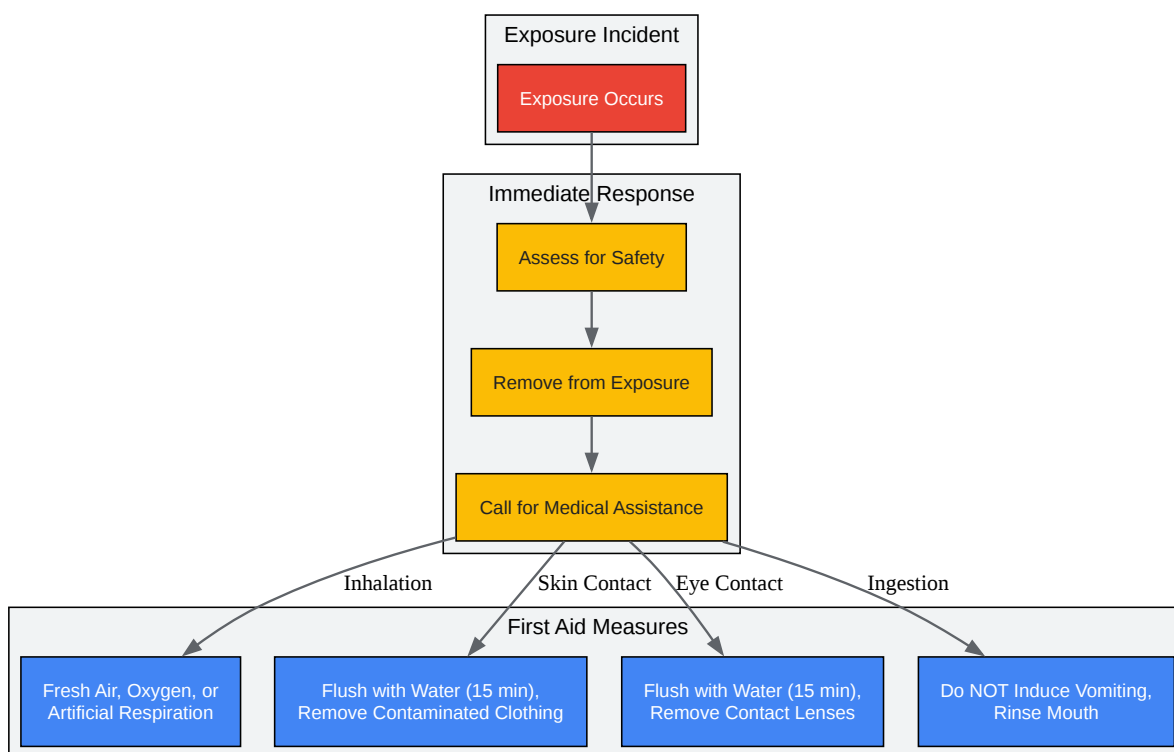
Figure 1. Recommended PPE for handling **2-Bromobutane-d5**.

First Aid Measures

In the event of exposure, follow these first aid protocols immediately.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [2] [7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2] [3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. [2] [7]

The logical workflow for responding to an exposure incident is illustrated below.



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Figure 2. First aid response workflow for exposure.

Firefighting Measures

Extinguishing Media:

- Suitable: Dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[7][11][14]

- Unsuitable: Water may be ineffective.[14]

Specific Hazards:

- Vapors are heavier than air and may travel to a source of ignition and flash back.[11]
- Containers may explode when heated.[11]
- Combustion may produce toxic gases such as carbon oxides and hydrogen bromide.[7]

Firefighting Procedures:

- Wear self-contained breathing apparatus (SCBA) and full protective gear.[7][11]
- Use water spray to cool fire-exposed containers.[5]

Accidental Release Measures

In the case of a spill or leak, follow these procedures.

Personal Precautions:

- Evacuate personnel from the area.
- Remove all sources of ignition.[7][11]
- Ensure adequate ventilation.[7][11]
- Wear appropriate personal protective equipment.

Environmental Precautions:

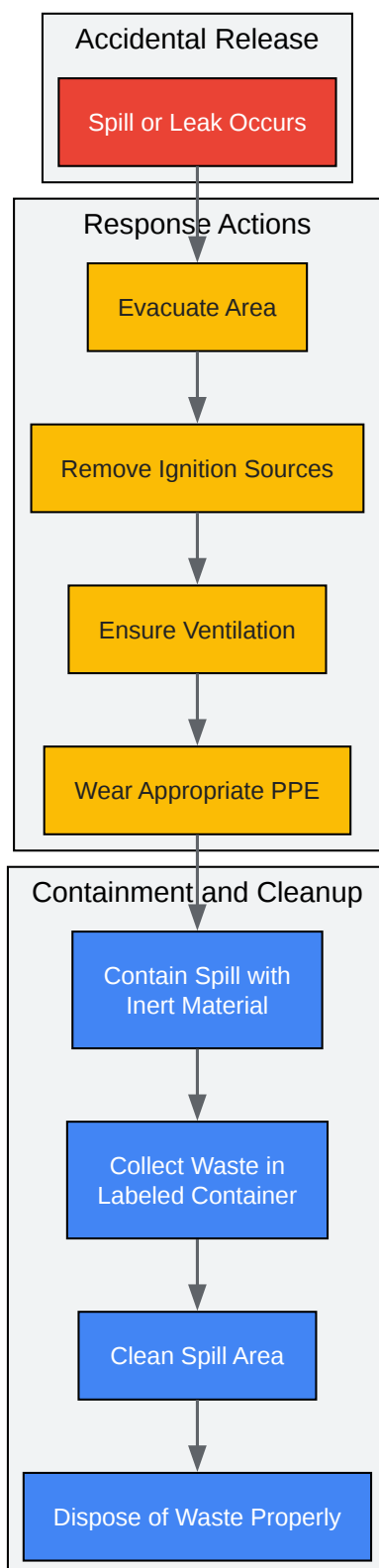
- Prevent the material from entering drains, sewers, or waterways.[7][11]

Containment and Cleanup:

- Absorb the spill with an inert material (e.g., sand, earth, vermiculite).
- Collect the absorbed material into a suitable, labeled container for disposal.[1][11]

- Wash the spill area with soap and water.

The following diagram outlines the logical steps for responding to an accidental release.



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Figure 3. Workflow for accidental release response.

Stability and Reactivity

- Reactivity: Generally stable under normal conditions.[11]
- Chemical Stability: Stable under recommended storage conditions.[7][11]
- Conditions to Avoid: Heat, flames, sparks, and other ignition sources.[1][11]
- Incompatible Materials: Strong oxidizing agents, strong bases, and metals.[7][11]
- Hazardous Decomposition Products: Carbon oxides and hydrogen bromide gas upon combustion.[7]

Toxicological Information

Limited toxicological data is available for **2-Bromobutane-d5**. The information provided is based on its non-deuterated analog.

- Acute Toxicity: No specific data is available. Inhalation of high concentrations may cause narcotic effects.[8][9][10]
- Skin Corrosion/Irritation: Causes skin irritation and may cause severe burns.[3][7]
- Serious Eye Damage/Irritation: Causes serious eye damage.[3][7]
- Carcinogenicity: Not classified as a carcinogen by IARC, NTP, or OSHA.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to enter drains or waterways. Waste containers should be properly labeled and sealed.

This technical guide is intended to provide comprehensive safety and handling information for **2-Bromobutane-d5**. It is imperative that all users of this chemical are familiar with its potential

hazards and follow the recommended safety procedures. Always refer to the most current Safety Data Sheet (SDS) for this product before use.

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